

cycloheptane safety, handling, and storage information for labs

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Compound of Interest

Compound Name: Cycloheptane

Cat. No.: B1346806

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An In-depth Technical Guide to **Cycloheptane**: Safety, Handling, and Storage for Laboratory Professionals

Introduction

Cycloheptane (C₇H₁₄), also known as suberane, is a colorless, oily liquid cycloalkane.[1][2][3] It is utilized as a nonpolar solvent and as an intermediate in the manufacturing of various chemicals and pharmaceuticals.[4] Due to its high flammability and potential health hazards, a comprehensive understanding of its properties and adherence to strict safety protocols are imperative for researchers, scientists, and drug development professionals. This guide provides detailed technical information on the safe handling, storage, and emergency procedures for **cycloheptane** in a laboratory setting.

Chemical and Physical Properties

Understanding the physical and chemical properties of **cycloheptane** is fundamental to its safe use. **Cycloheptane** is a colorless liquid with a mild, aromatic, or gasoline-like odor.[3][4] It is insoluble in water and less dense than water.[1][2] Its vapors are heavier than air, which can lead to accumulation in low-lying areas.[1][2]

Table 1: Physical and Chemical Properties of **Cycloheptane**

Property	Value	Reference
Molecular Formula	C ₇ H ₁₄	[2][3][5]
Molecular Weight	98.19 g/mol	[1][2][5]
Appearance	Colorless, oily liquid	[1][2][3]
Boiling Point	118.4 °C (245.3 °F)	[1][3]
Melting Point	-12 °C (10.4 °F)	[1][3]
Specific Gravity	0.811 (at 20°C)	[1]
Vapor Density	3.3 (Air = 1)	[2]
Vapor Pressure	44 mmHg (at 20°C)	[1]
Water Solubility	Insoluble (30 mg/L at 25°C)	[1][2]

Safety and Hazard Information

Cycloheptane is classified as a hazardous substance, primarily due to its flammability and potential health effects.

Table 2: Flammability Data for **Cycloheptane**

Property	Value	Reference
Flash Point	6 °C (43 °F)	[1][3]
Lower Explosive Limit (LEL)	1.1%	[1][3]
Upper Explosive Limit (UEL)	6.7%	[1]
GHS Hazard Statements	H225: Highly flammable liquid and vapour	[3][6]

Table 3: Health Hazard Information for **Cycloheptane**

Hazard Type	Description	Reference
GHS Hazard Statements	H304: May be fatal if swallowed and enters airways.H412: Harmful to aquatic life with long lasting effects.	[3]
Primary Routes of Exposure	Inhalation, Skin Contact, Eye Contact, Ingestion	[7]
Acute Effects	Inhalation of high concentrations may have a narcotic effect, causing CNS depression with symptoms like dizziness, headache, and nausea.[1][2][8] May cause irritation to the eyes and respiratory tract.[3]	
Chronic Effects	Repeated skin contact may cause dryness and cracking.[9]	
Incompatibilities	Incompatible with strong oxidizing agents such as nitric acid.[1][10]	

Safe Handling Protocols

Adherence to proper handling procedures is critical to minimize exposure and prevent accidents.

Engineering Controls

- Ventilation: All work with **cycloheptane** must be conducted in a well-ventilated area.[8] For procedures that may generate vapors, a certified laboratory chemical fume hood is mandatory.[11]

Personal Protective Equipment (PPE)

A risk assessment should be performed to determine the appropriate PPE for the specific laboratory procedure.^[12] The following provides general guidance:

- Eye and Face Protection: Chemical safety goggles are required.^[8] For operations with a higher risk of splashing, a face shield should be worn in addition to goggles.^[7]
- Skin Protection:
 - Gloves: Wear chemical-resistant gloves.^{[8][13]} Always inspect gloves for integrity before use and wash them before removal.^[14] Consult the manufacturer's compatibility chart to select the appropriate glove material.
 - Protective Clothing: A lab coat or chemical-resistant apron must be worn.^{[7][8]} Full-length pants and closed-toe shoes are required at all times in the laboratory.^{[11][14]}
- Respiratory Protection: If ventilation is insufficient to maintain exposure below acceptable limits, a NIOSH-approved respirator with an organic vapor cartridge is necessary.^{[8][15]}

Safe Work Practices

- Avoid direct contact with the chemical.^[16] Do not smell or taste chemicals.^[14]
- Eliminate all ignition sources from the immediate area, including open flames, sparks, and hot surfaces.^{[1][10]} "No Smoking" policies must be strictly enforced.^[6]
- Use non-sparking tools and explosion-proof equipment.^{[8][10]}
- To prevent static electricity discharge, which can ignite vapors, all metal containers and equipment must be grounded and bonded during transfers.^{[6][8][10]}
- Keep containers tightly closed when not in use.^[2]
- Wash hands thoroughly with soap and water after handling.^{[11][14]}
- Do not eat, drink, or apply cosmetics in areas where chemicals are handled.^[14]

Storage Requirements

Proper storage of **cycloheptane** is crucial for maintaining its stability and preventing fire or explosion hazards.

- Location: Store in a cool, dry, well-ventilated area designated for flammable liquids.[\[2\]](#)[\[8\]](#)[\[17\]](#)
The storage area should be kept away from direct sunlight and all sources of ignition.[\[11\]](#)
- Containers: Store in tightly sealed, properly labeled containers.[\[2\]](#)[\[8\]](#) Containers should be kept upright to prevent leakage.[\[2\]](#)
- Segregation: Store **cycloheptane** separately from incompatible materials, particularly strong oxidizing agents.[\[1\]](#)[\[11\]](#)
- Quantity: Purchase and store the smallest quantities necessary for your work to minimize the overall hazard in the laboratory.[\[11\]](#)

Emergency Procedures

Immediate and appropriate response to emergencies can significantly mitigate potential harm.

Spill Response

- Small Spills:
 - ELIMINATE all ignition sources from the immediate area.[\[1\]](#)
 - Wear appropriate PPE.[\[6\]](#)
 - Absorb the spill with a non-combustible, inert material such as sand, dry earth, or vermiculite.[\[1\]](#)[\[8\]](#)
 - Using clean, non-sparking tools, collect the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.[\[1\]](#)
- Large Spills:
 - Evacuate the area immediately and prevent entry.[\[6\]](#)
 - Isolate the spill area for at least 50 meters (150 feet) in all directions.[\[1\]](#)[\[18\]](#)

- Contact your institution's emergency response team.
- If safe to do so, stop the leak without risk.^[1] Prevent the spill from entering waterways or sewers.^[1]

Fire Response

- Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.^[1]
^[10] Water spray may be inefficient but can be used to cool fire-exposed containers.^[1]^[10]
- Procedure:
 - For a massive fire, use unmanned hose holders or monitor nozzles; if this is impossible, withdraw from the area and let the fire burn.^[1]
 - Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).^[10]

First Aid Measures

Table 4: First Aid Protocols for **Cycloheptane** Exposure

Exposure Route	First Aid Procedure	Reference
Inhalation	Remove the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.	[1][10]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water. Seek medical attention if irritation persists.	[10][19]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.	[1][10]
Ingestion	Do NOT induce vomiting due to the risk of aspiration. Rinse mouth with water. Seek immediate medical attention or call a poison control center.	[10][20]

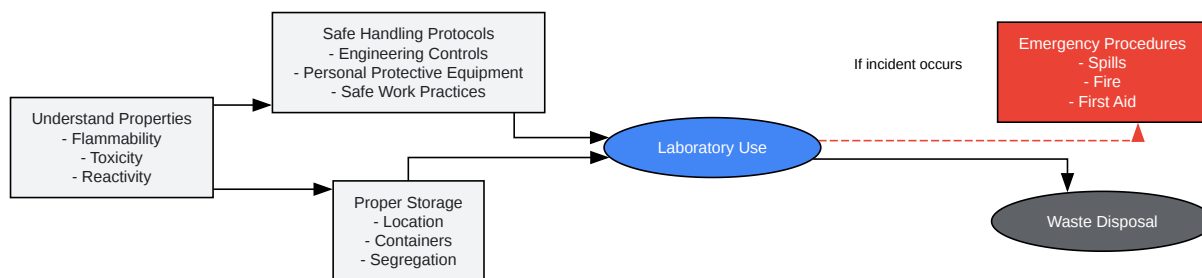
Waste Disposal

Cycloheptane and materials contaminated with it must be disposed of as hazardous waste.
[10]

- Collect waste in appropriately labeled, compatible containers.[11]
- Follow all local, state, and federal regulations for hazardous waste disposal.[10]
- Do not dispose of **cycloheptane** down the drain.[6]

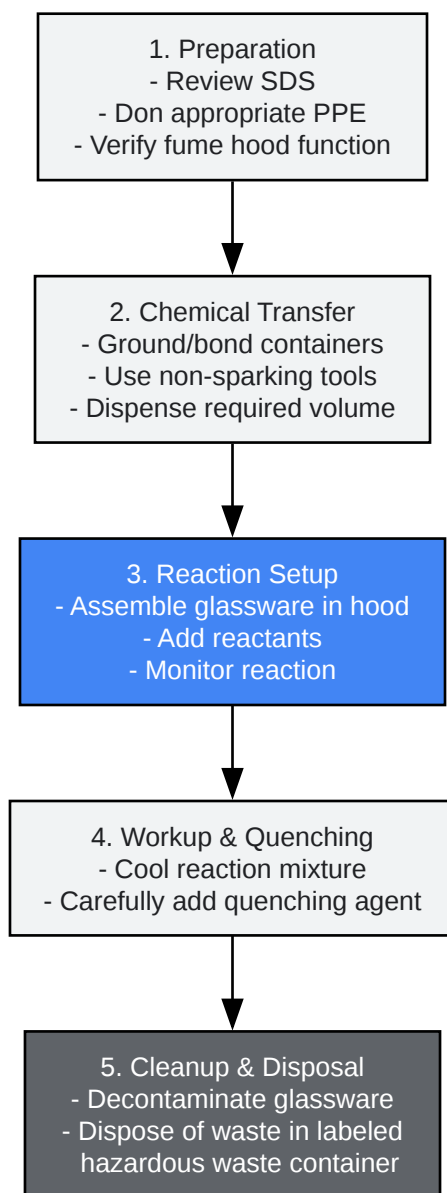
Visualization of Protocols

Diagrams can help clarify workflows and logical relationships in safety protocols.



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Caption: Logical workflow for **cycloheptane** safety management.



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Caption: Generalized experimental workflow using **cycloheptane**.

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